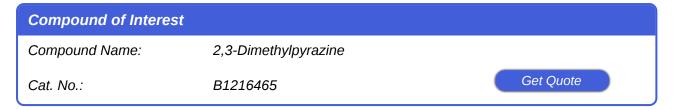


# An In-depth Technical Guide to 2,3-Dimethylpyrazine: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **2,3-dimethylpyrazine**. The information is intended to support research, development, and quality control activities involving this compound.

#### **Chemical and Physical Properties**

**2,3-Dimethylpyrazine** is a colorless to light yellow liquid with a characteristic nutty, cocoa-like odor.[1] It is a member of the pyrazine class of compounds, which are known for their aromatic and flavor properties.[2]

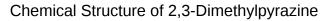


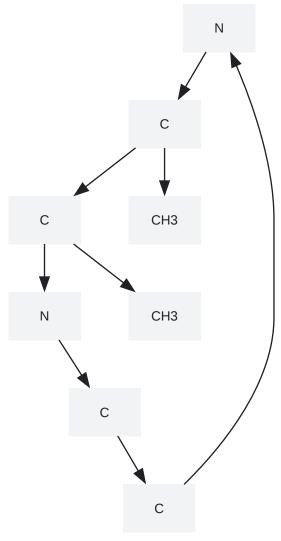
Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	[3][4][5]
Molecular Weight	108.14 g/mol	
CAS Number	5910-89-4	_
Appearance	Colorless to pale yellow liquid	_
Odor	Nutty, cocoa-like	_
Boiling Point	155-157 °C at 760 mmHg	_
Melting Point	11 - 13 °C	_
Density	1.011 g/mL at 25 °C	_
Refractive Index	1.507 at 20 °C	_
Flash Point	54 °C (129.2 °F) - closed cup	_
Solubility	Soluble in water, organic solvents, and oils	_
logP	0.54	_
Vapor Pressure	1.5 mmHg	_

#### Structural Information and Visualization

The chemical structure of **2,3-dimethylpyrazine** consists of a pyrazine ring substituted with two methyl groups on adjacent carbon atoms.







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Caption: 2D structure of **2,3-Dimethylpyrazine**.

**Spectroscopic Data** 

Chemical Shift (ppm)	- Multiplicity	Integration	Solvent	Frequency	Reference
8.27	S	2H	CDCl3	400 MHz	
2.54	S	3H	CDCl₃	400 MHz	
2.53	S	3H	CDCl₃	400 MHz	-



Chemical Shift (ppm)	Solvent	Frequency	Reference
152.62	CDCl <sub>3</sub>	22.53 MHz	
141.33	CDCl <sub>3</sub>	22.53 MHz	
21.97	CDCl <sub>3</sub>	22.53 MHz	-

The electron ionization (EI) mass spectrum of **2,3-dimethylpyrazine** shows a prominent molecular ion peak.

m/z	Relative Intensity	Reference
108	73.23	
67	99.99	_
42	40.10	_

The infrared spectrum of **2,3-dimethylpyrazine** exhibits characteristic absorption bands corresponding to its functional groups. Data is available from the NIST/EPA Gas-Phase Infrared Database.

## **Experimental Protocols**

A common method for the synthesis of **2,3-dimethylpyrazine** involves the condensation of a **1,2-diamine** with a **1,2-dicarbonyl** compound.

Example Protocol: Condensation of Ethylene Diamine and 2,3-Butanedione

This method involves the reaction of ethidene diamine with 2,3-butanedione in an alcoholic solvent, followed by dehydrogenation.

- Step 1: Condensation
  - Add ethidene diamine and 95% ethanol to a reaction vessel equipped with a stirrer, reflux condenser, and thermometer.



- Cool the mixture to 0 °C with stirring.
- Slowly add a solution of 2,3-butanedione in 95% ethanol to the cooled mixture.
- Heat the resulting solution to reflux for 30 minutes.
- Step 2: Dehydrogenation and Work-up
  - After cooling slightly, add potassium hydroxide and a metal oxide catalyst to the reaction mixture.
  - Heat the mixture to reflux with stirring for 18 hours.
  - Cool the mixture and filter to remove the catalyst.
  - Distill the filtrate to remove the ethanol.
  - Extract the residue with diethyl ether.
  - Dry the ether extract with anhydrous sodium sulfate.
  - Filter and concentrate the extract, followed by vacuum distillation to collect the 2,3dimethylpyrazine fraction.

Another approach involves the oxidative dehydrogenation of 2,3-dimethyl-5,6-dihydropyrazine.

- Step 1: Oxidative Dehydrogenation
  - Dissolve 2,3-dimethyl-5,6-dihydropyrazine in an organic solvent such as ethanol.
  - Add a metal hydroxide (e.g., potassium hydroxide).
  - Heat the mixture while stirring and continuously bubble air (as an oxidant) through the solution.
  - Monitor the reaction by gas chromatography until the starting material is consumed.
- Step 2: Purification



• After the reaction is complete, the product is isolated and purified by distillation.

The purity and identity of **2,3-dimethylpyrazine** are typically confirmed using a combination of chromatographic and spectroscopic techniques.

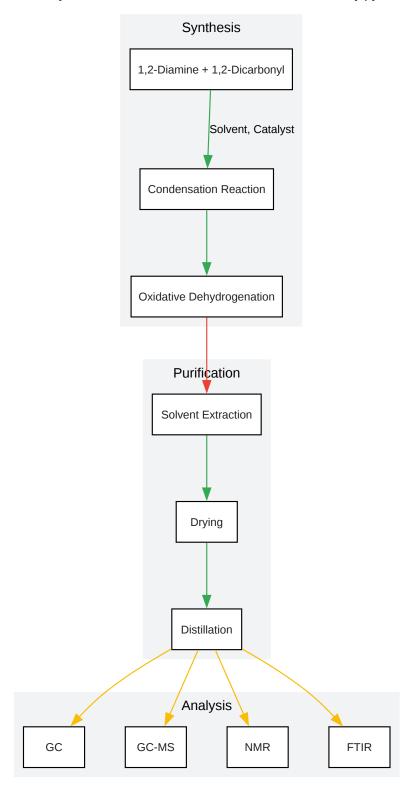
- Gas Chromatography (GC): Used to determine the purity of the compound and to separate it from isomers and impurities. A capillary column such as a ZB-5 is often employed.
- Gas Chromatography-Mass Spectrometry (GC-MS): Provides structural confirmation by comparing the mass spectrum of the analyte with reference spectra.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR are used to confirm the chemical structure.
- Infrared (IR) Spectroscopy: Provides information about the functional groups present in the molecule.

### **Synthesis and Purification Workflow**

The following diagram illustrates a general workflow for the synthesis and purification of **2,3-dimethylpyrazine**.



General Synthesis and Purification Workflow for 2,3-Dimethylpyrazine



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Caption: A generalized workflow for the synthesis and analysis of **2,3-dimethylpyrazine**.



### Safety and Handling

- **2,3-Dimethylpyrazine** is a flammable liquid and vapor and is harmful if swallowed. It can cause skin and serious eye irritation.
- Hazard Statements (H-phrases):
  - H226: Flammable liquid and vapor.
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H318: Causes serious eye damage.
  - H335: May cause respiratory irritation.
- Precautionary Statements (P-phrases):
  - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources.
     No smoking.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
  - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.
     Remove contact lenses, if present and easy to do. Continue rinsing.
- Personal Protective Equipment (PPE):
  - Eyeshields, gloves, and a suitable respirator should be worn when handling this chemical.
- Storage:
  - Store in a well-ventilated place. Keep the container tightly closed.



Always consult the Safety Data Sheet (SDS) for complete safety and handling information before working with **2,3-dimethylpyrazine**.

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#### References

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